

Hsd17B13-IN-67 best practices for storage and handling

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Compound of Interest

Compound Name: Hsd17B13-IN-67

Cat. No.: B15136558

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Hsd17B13 Inhibitor: Technical Support Center

This technical support center provides best practices for the storage and handling of Hsd17B13 inhibitors. Please note that the compound "**Hsd17B13-IN-67**" does not correspond to a commercially available or academically described specific molecule. The following guidelines are based on best practices for similar small molecule inhibitors of Hsd17B13, such as HSD17B13-IN-2 and HSD17B13-IN-95, and are intended to provide a general framework for researchers. Always refer to the manufacturer's specific product data sheet for the most accurate information.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized Hsd17B13 inhibitor powder?

A: The lyophilized powder is stable at room temperature for short periods, such as during shipping. For long-term storage, it is recommended to store the powder at -20°C for up to 2 years or at 4°C for shorter durations.

Q2: What is the recommended solvent for reconstituting the inhibitor?

A: Hsd17B13 inhibitors are typically soluble in dimethyl sulfoxide (DMSO).^{[1][2]} It is crucial to use newly opened or anhydrous DMSO, as the presence of water can significantly impact the solubility of the compound.^[1]

Q3: How should I prepare a stock solution?

A: To prepare a stock solution, dissolve the inhibitor in DMSO to the desired concentration, for example, 10 mM.^[2] If you encounter precipitation or phase separation, gentle warming and/or sonication can be used to aid dissolution.^[1]

Q4: What are the recommended storage conditions and duration for the stock solution?

A: Once dissolved in a solvent, the stock solution should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]^[2] It is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Q5: Can I prepare aqueous solutions for my in vitro experiments?

A: Direct dissolution in aqueous buffers is generally not recommended due to the low water solubility of these compounds. For cell-based assays, further dilution of the DMSO stock solution into the cell culture medium is the standard procedure. Ensure the final DMSO concentration in your experiment is low enough (typically <0.1%) to not affect cell viability.

Q6: Are there recommended formulations for in vivo studies?

A: Yes, for in vivo applications, several formulations can be prepared. Common vehicles include:

- 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline^[1]
- 10% DMSO, 90% (20% SBE- β -CD in Saline)^[1]
- 10% DMSO, 90% Corn Oil^[1]

The choice of formulation will depend on the specific experimental requirements, such as the route of administration.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve in DMSO.	1. DMSO is not anhydrous. 2. Compound has precipitated out of solution.	1. Use a fresh, unopened vial of anhydrous DMSO. ^[1] 2. Gently warm the solution and/or use sonication to aid dissolution. ^[1]
Precipitation observed after diluting stock solution in aqueous buffer.	The compound has limited solubility in aqueous solutions.	1. Decrease the final concentration of the compound. 2. Increase the percentage of co-solvents if compatible with the experimental setup.
Inconsistent experimental results.	1. Degradation of the compound due to improper storage. 2. Repeated freeze-thaw cycles of the stock solution.	1. Ensure the stock solution is stored at the correct temperature and within the recommended timeframe. ^{[1][2]} 2. Prepare single-use aliquots of the stock solution.

Quantitative Data Summary

Storage Recommendations

Format	Storage Temperature	Duration
Lyophilized Powder	-20°C	3 years
4°C	2 years	
In Solvent (e.g., DMSO)	-80°C	6 months ^{[1][2]}
-20°C	1 month ^{[1][2]}	

In Vitro Solubility

Solvent	Concentration	Notes
DMSO	≥ 100 mg/mL (for HSD17B13-IN-2)	Ultrasonic assistance may be needed.[1] Use of hygroscopic DMSO can impact solubility.[1]
Typically soluble up to 10 mM (for HSD17B13-IN-95)		[2]

In Vivo Formulations

Formulation Composition	Achievable Solubility
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL[1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL[1]

Experimental Protocols

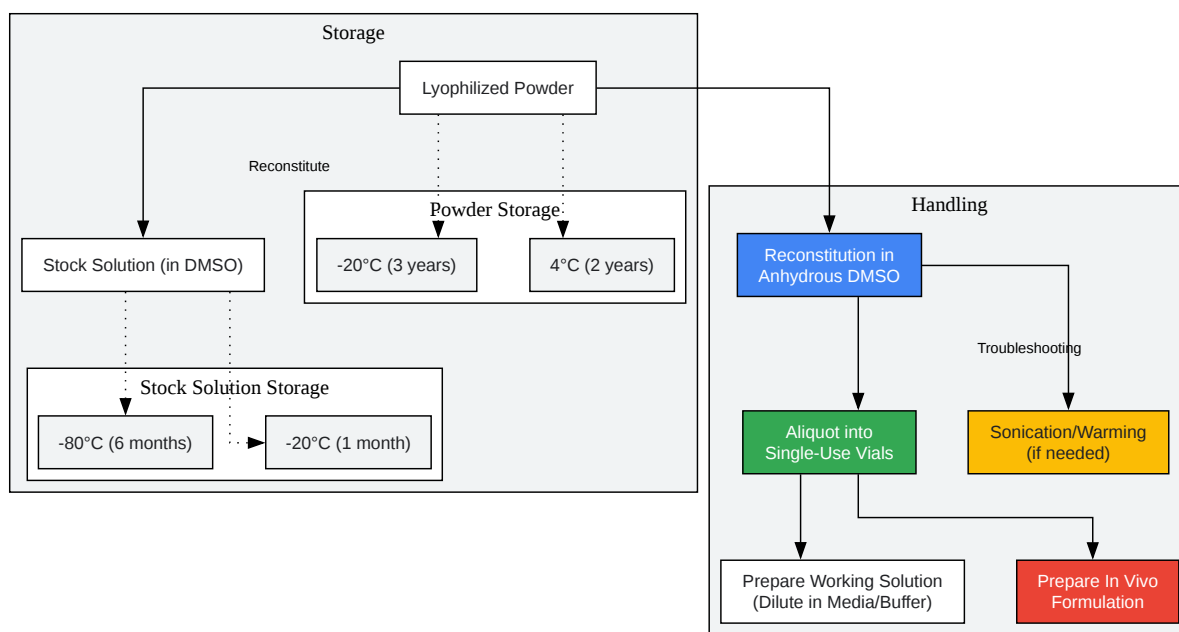
Protocol for Stock Solution Preparation (10 mM)

- Weighing: Accurately weigh the required amount of the Hsd17B13 inhibitor powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve a 10 mM concentration.
- Dissolution: Vortex the solution thoroughly. If necessary, use a sonicator or gently warm the tube to ensure complete dissolution.[1]
- Aliquoting: Dispense the stock solution into single-use, light-protected microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.[1]
[2]

Protocol for In Vivo Formulation (using PEG300/Tween-80)

- Initial Dissolution: In a sterile tube, dissolve the required amount of the inhibitor in DMSO (10% of the final volume).
- Co-solvent Addition: Add PEG300 to the DMSO solution (40% of the final volume) and mix thoroughly.
- Surfactant Addition: Add Tween-80 (5% of the final volume) and mix until the solution is clear.
- Aqueous Phase: Add saline (45% of the final volume) to the mixture and vortex until a clear and homogenous solution is formed.

Visual Workflow



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 2. HSD17B13-IN-95 | 17 β -HSD | 2849338-41-4 | Invivochem [invivochem.com]
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